

# Technical Guide: Physical Properties of (R)-1-(3-Fluorophenyl)ethanol

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## Compound of Interest

Compound Name: (R)-1-(3-Fluorophenyl)ethanol

Cat. No.: B142826

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Audience: Researchers, scientists, and drug development professionals. Subject: An in-depth examination of the physical properties, with a core focus on the boiling point, of the chiral compound **(R)-1-(3-Fluorophenyl)ethanol**.

This document provides a detailed overview of the known physical characteristics of 1-(3-Fluorophenyl)ethanol. The data presented is primarily for the racemic mixture (CAS 402-63-1), as the boiling point, density, and refractive index are identical for both the individual enantiomers ((R) and (S)) and the racemate. Differences would only be observed in optical activity measurements.

## Core Physical and Chemical Properties

1-(3-Fluorophenyl)ethanol is a colorless to pale yellow liquid at room temperature.<sup>[1][2]</sup> It is soluble in organic solvents such as ethanol and acetone but demonstrates limited solubility in water.<sup>[1]</sup> This compound serves as a key intermediate in the synthesis of various pharmaceutical compounds.<sup>[1]</sup>

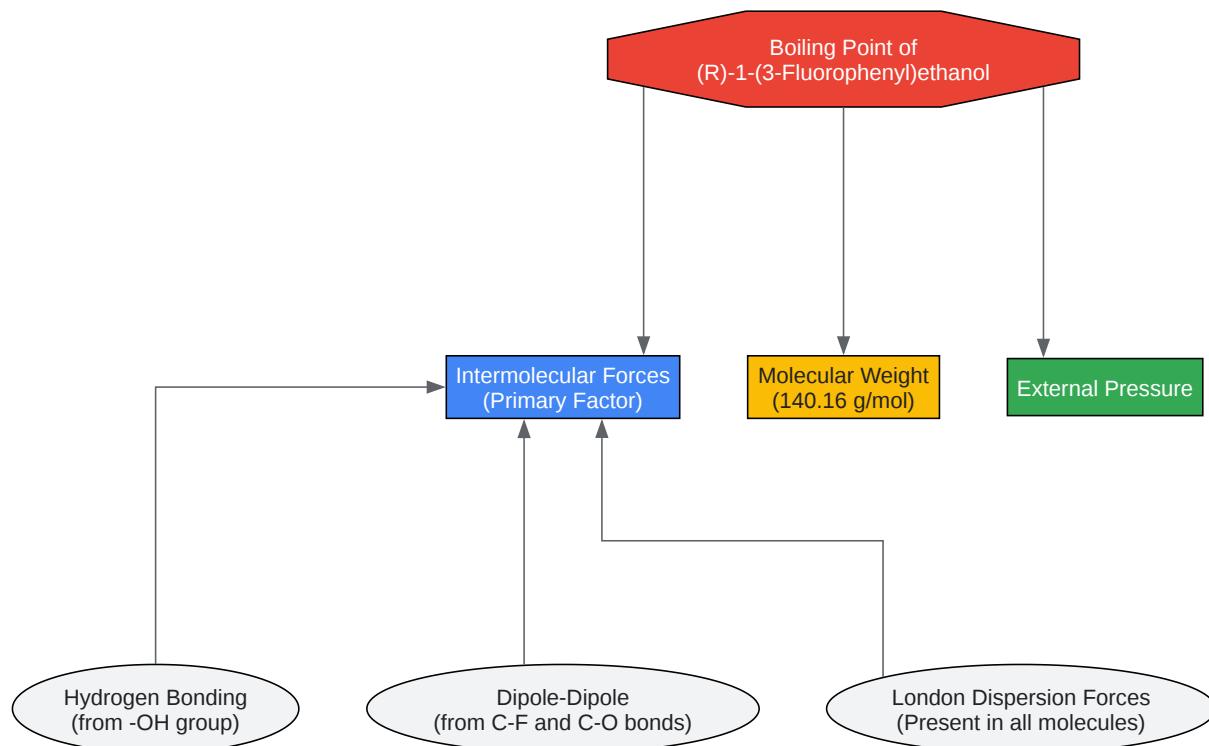
## Data Presentation

The following table summarizes the key quantitative physical properties of 1-(3-Fluorophenyl)ethanol gathered from various sources.

Property	Value	Conditions	Source(s)
Boiling Point	196.2°C	at 760 mmHg (1 atm)	[3][4]
187-189°C	Not Specified	[1]	
104-106°C	at 20 mmHg	[5]	
Molecular Formula	C <sub>8</sub> H <sub>9</sub> FO	-	[1][3][4]
Molecular Weight	140.155 g/mol	-	[1][3][4]
Density	1.123 g/cm <sup>3</sup>	Not Specified	[4]
1.210 g/cm <sup>3</sup>	Not Specified	[5]	
Refractive Index	1.4995 - 1.5045	at 20°C	[2]
1.51	Not Specified	[3][4]	
1.5035	Not Specified	[5]	
Flash Point	90.1°C	Not Specified	[3][4]
93°C (199°F)	Not Specified	[5]	
Appearance	Clear colorless to yellow liquid	Standard Conditions	[1][2]
CAS Number	402-63-1	(Racemic)	[1][2][3][4][5]

## Factors Influencing Boiling Point

The boiling point of a substance is determined by the strength of its intermolecular forces, molecular weight, and the external pressure. For 1-(3-Fluorophenyl)ethanol, the presence of a hydroxyl (-OH) group allows for strong hydrogen bonding, significantly raising its boiling point compared to non-polar compounds of similar molecular weight. The fluorine atom also contributes to the molecule's polarity, leading to dipole-dipole interactions.



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Caption: Key factors influencing the boiling point of the target compound.

## Experimental Protocol for Boiling Point Determination

The boiling point of a liquid is a key physical property used for identification and purity assessment.<sup>[6]</sup> While methods like distillation can be used, a common and effective technique for small sample volumes is the capillary method.<sup>[7][8][9]</sup>

### General Protocol: Capillary Method

This protocol outlines a generalized procedure for determining the boiling point of a liquid organic compound like 1-(3-Fluorophenyl)ethanol.

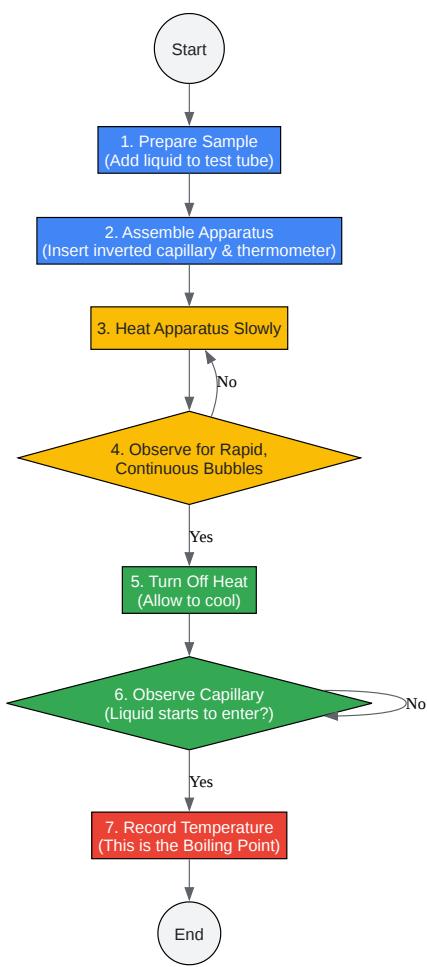
**Materials:**

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., aluminum block heater, oil bath, or MelTemp apparatus)[[7](#)]
- Sample of 1-(3-Fluorophenyl)ethanol

**Procedure:**

- Sample Preparation: Transfer a small amount (a few milliliters) of the liquid into the test tube.  
[\[6\]](#)
- Apparatus Setup:
  - Place the capillary tube, with its sealed end pointing upwards, into the liquid in the test tube.[\[10\]](#)
  - Secure the test tube and insert a thermometer into the setup, ensuring the thermometer bulb is positioned close to the test tube and level with the liquid.
  - Place the entire assembly into the heating apparatus.
- Heating: Begin heating the apparatus slowly. A gradual temperature increase of 5-10°C per minute is recommended as you approach the expected boiling point.[\[9\]](#)
- First Observation: As the liquid heats, air trapped in the capillary tube will expand and escape. As the temperature nears the boiling point, the liquid's vapor will replace the air. Observe the open end of the capillary tube for a rapid and continuous stream of bubbles.[\[9\]](#)
- Cooling and Measurement: Once a steady stream of bubbles is observed, turn off the heat and allow the apparatus to cool slowly.

- Boiling Point Identification: The stream of bubbles will slow down and eventually stop. The precise temperature at which the liquid begins to enter the capillary tube is the boiling point of the liquid.[9] This occurs when the external atmospheric pressure equals the vapor pressure inside the capillary.
- Recording: Record this temperature as the observed boiling point. For high accuracy, the procedure can be repeated.



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Caption: Experimental workflow for boiling point determination via the capillary method.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of (R)-1-(3-Fluorophenyl)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b142826#physical-properties-of-r-1-3-fluorophenyl-ethanol-boiling-point>

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